

Comparative properties of 2-Ethylhexylamine hydrochloride and bis(2-ethylhexyl)amine

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Compound of Interest

Compound Name: 2-Ethylhexylamine hydrochloride

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A Comparative Guide to **2-Ethylhexylamine Hydrochloride** and bis(2-Ethylhexyl)amine for Researchers and Drug Development Professionals.

This guide provides a detailed comparison of the physicochemical, spectral, and toxicological properties of **2-Ethylhexylamine hydrochloride** and bis(2-ethylhexyl)amine. The information is intended for researchers, scientists, and professionals in drug development to facilitate informed decisions in compound selection and handling.

Physicochemical Properties

A summary of the key physicochemical properties of 2-Ethylhexylamine and bis(2-ethylhexyl)amine is presented below. Data for **2-Ethylhexylamine hydrochloride** is inferred from the properties of the free amine, as direct experimental data is limited in the searched literature. The hydrochloride salt is expected to be a solid with higher water solubility and a higher melting point compared to its free amine form.

Property	2-Ethylhexylamine	bis(2-Ethylhexyl)amine
Molecular Formula	C8H19N[1][2][3][4][5]	C16H35N[6][7]
Molecular Weight	129.25 g/mol [1][2][4]	241.46 g/mol [6][7][8][9]
Appearance	Colorless liquid[2][4][10]	Clear, colorless liquid[7][8][11]
Odor	Ammonia-like, fishy[1][2][4][10]	Slight ammonia-like odor[7][8][11]
Boiling Point	169 °C at 760 mmHg[1][5]	123 °C at 5 mmHg[6][9][11]; 157-159 °C at 27 hPa[12][13]
Melting Point	-76 °C[1][5]	< -60 °C[13]
Density	0.789 g/cm ³ at 20 °C[1][10]	0.805 g/mL at 25 °C[6][9][11]
Solubility in Water	2.5 g/L at 20 °C[1]	0.014 g/L[13]
Vapor Pressure	1.6 hPa at 20 °C[1]	0.0023 hPa at 20 °C[13]
Flash Point	50-52 °C[5][10]	130 °C[13]
Refractive Index	1.4295-1.4315[5]	n _{20/D} 1.443[6][9][11]
LogP	2.82[14]	7.3[15]

Spectral Data

Spectral data is crucial for the identification and characterization of chemical compounds.

Spectral Data	2-Ethylhexylamine	bis(2-Ethylhexyl)amine
¹ H NMR	Spectra available.[5][16]	Spectra available.[17]
¹³ C NMR	Spectra available.[5]	Spectra available.[18][19]
IR	Spectra available.[5]	Spectra available.[17]
Mass Spectrometry	Spectra available.[4][5]	Spectra available.[7][17]

Toxicological Data

Understanding the toxicological profile of a substance is essential for safety and handling.

Toxicological Data	2-Ethylhexylamine	bis(2-Ethylhexyl)amine
Oral LD50 (Rat)	450 mg/kg[1][14]	1008 mg/kg[20]
Dermal LD50 (Rabbit)	600 µL/kg[1]	956 mg/kg[15][20]
Inhalation LC50 (Rat)	< 1.548 mg/L (4 h)[14]	0.91 mg/L (4 h)[20]
Skin Irritation	Causes severe irritation and possible burns.[1]	Causes severe skin burns.[7][21]
Eye Irritation	Causes severe irritation and possible eye burns.[1]	Causes serious eye damage.[7][15][20]
GHS Hazard Statements	Flammable liquid and vapor, Harmful if swallowed, Harmful in contact with skin, Causes severe skin burns and eye damage, Harmful if inhaled.[4][21]	Harmful if swallowed, Toxic in contact with skin, Causes severe skin burns and eye damage, Toxic if inhaled, Very toxic to aquatic life with long-lasting effects.[7][15][20][21][22]

Experimental Protocols

Synthesis of 2-Ethylhexylamine

A representative synthesis of 2-ethylhexylamine involves the reductive amination of 2-ethylhexanal. A general procedure is as follows:

- **Reaction Setup:** A mixture of 2-ethyl-hexan-1-ol (650 parts), a reduced nickel catalyst on kieselguhr (300 parts, 60% nickel), and sodium bicarbonate (7 parts) is heated to 140°C in a suitable reactor.[23]
- **Amination:** Ammonia gas is passed through the well-stirred suspension at a rate at which it is consumed by the reaction.[23]
- **Reaction Completion and Workup:** The reaction is typically complete after 8 hours.[23] The product mixture is then worked up by distillation to isolate 2-ethylhexylamine.[23] This

process can also yield di- and tri-2-ethylhexylamine as byproducts.[23]

Another method involves the amination of 2-ethylhexanol using a ruthenium catalyst.

- **Catalyst System:** A reaction vessel is charged with 2-ethylhexanol, urea, a ruthenium catalyst such as [(Cp)RuCl(dppe)], a supporting ligand like diphenylphosphinopropane (dppp), and a base (e.g., K₂CO₃) in a solvent like diglyme.[3][24]
- **Reaction Conditions:** The autoclave is sealed, flushed with an inert gas (e.g., argon), and heated to 160°C for 12 hours.[3][24]
- **Product Analysis:** After cooling, the products are analyzed by gas chromatography.[3][24]

Synthesis of bis(2-Ethylhexyl)amine

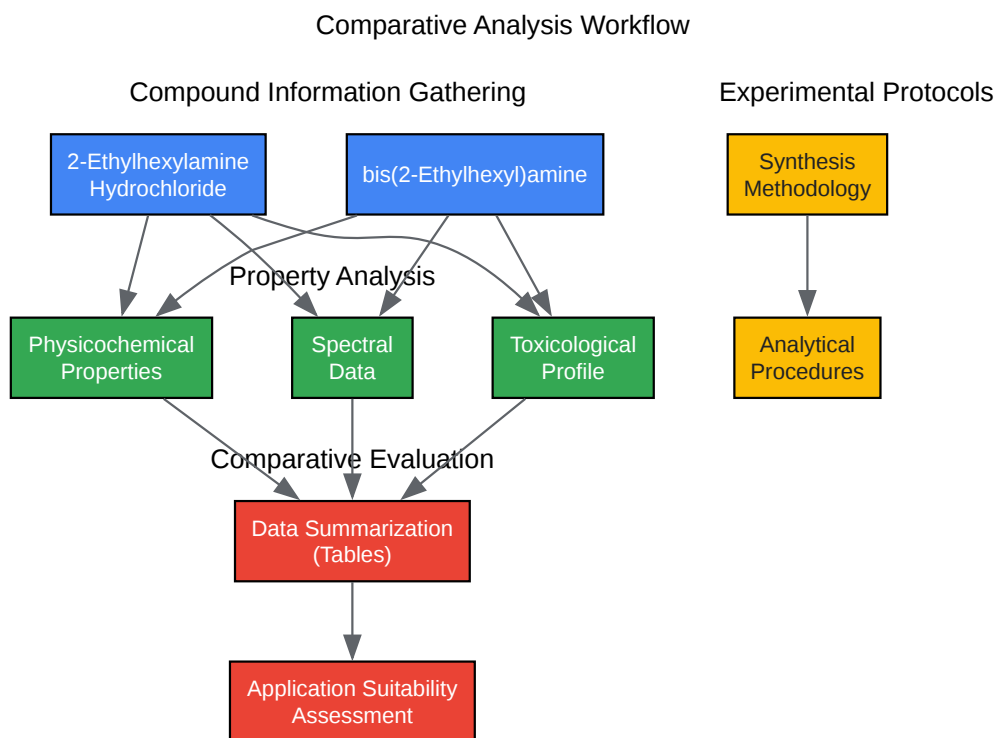
bis(2-Ethylhexyl)amine can be synthesized via the reductive amination of 2-ethylhexanal with 2-ethylhexylamine or by direct reaction of 2-ethylhexanal with ammonia under specific conditions. A general procedure for its preparation from 2-ethylhexanal and an amine is described in the context of preparing tertiary amines:

- **Reaction Setup:** A stirring autoclave is charged with the secondary amine (in this case, for a related synthesis, bis(2-ethylhexyl)amine itself is used to make the tertiary amine) and a palladium on carbon (Pd/C) catalyst.[25] The reactor is flushed with nitrogen.
- **Reaction Conditions:** A low hydrogen pressure is applied, and the mixture is heated to the reaction temperature (e.g., 100-170°C).[25] 2-ethylhexanal is then added continuously or in portions. The reaction is carried out at an elevated pressure (e.g., 20-100 bar).[25]
- **Monitoring and Workup:** The reaction progress is monitored by gas chromatography.[25] After the reaction, the catalyst is allowed to settle, and the product is separated.[25]

A method for obtaining di-(2-ethyl-hexyl)-amine from tri-(2-ethyl-hexyl)-amine has also been described.[26] This involves the cleavage of the tertiary amine hydrochloride.[26]

Comparative Workflow

The following diagram illustrates a logical workflow for the comparative analysis of **2-Ethylhexylamine hydrochloride** and bis(2-ethylhexyl)amine.



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Caption: Workflow for the comparative analysis of chemical compounds.

This guide provides a foundational comparison of **2-Ethylhexylamine hydrochloride** and bis(2-ethylhexyl)amine based on available data. Researchers should always consult comprehensive safety data sheets and perform their own risk assessments before handling these chemicals.

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